

Navigating the Risks: A Technical Guide to the Safe Handling of Butylbenzene

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Compound of Interest

Compound Name: **Butylbenzene**

Cat. No.: **B1677000**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the health and safety considerations essential for the responsible handling of **butylbenzene** in a laboratory setting. By consolidating critical data on its physicochemical properties, flammability, toxicity, and reactivity, this document serves as a vital resource for minimizing risks and ensuring a safe working environment. Detailed experimental protocols are outlined to provide a foundational understanding of the methodologies used to derive these safety data.

Section 1: Physicochemical and Flammability Data

Understanding the fundamental properties of **butylbenzene** is the first step in a thorough risk assessment. The following tables summarize key quantitative data for **n-butylbenzene**, the most common isomer.

Table 1: Physical and Chemical Properties of n-**Butylbenzene**

Property	Value	Source(s)
Chemical Formula	$C_{10}H_{14}$	
Molecular Weight	134.22 g/mol	
Appearance	Colorless liquid	
Odor	Aromatic, gasoline-like	[1]
Boiling Point	183 °C (361.4 °F)	
Melting Point	-88 °C (-126.4 °F)	
Density	0.86 g/mL at 25 °C	
Vapor Pressure	1.03 mmHg at 23 °C	
Vapor Density	>1 (vs. air)	
Solubility in Water	Insoluble	
Solubility in Organic Solvents	Miscible with alcohol, ether, benzene	
log Kow (Octanol-Water Partition Coefficient)	4.38	

Table 2: Flammability Characteristics of **n-Butylbenzene**

Property	Value	Source(s)
Classification	Flammable Liquid, Category 3	[2]
Flash Point	59 °C (138.2 °F) - Closed Cup	[3]
	94 °C (201.2 °F)	
Autoignition Temperature	410 °C (770 °F)	
Lower Explosion Limit (LEL)	0.8% by volume	
Upper Explosion Limit (UEL)	5.8% by volume	
Suitable Extinguishing Media	Dry chemical, carbon dioxide (CO ₂), water spray, alcohol-resistant foam. [4]	
Unsuitable Extinguishing Media	Straight streams of water.	
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂)	[3]

Section 2: Toxicology and Health Hazards

Butylbenzene presents several health hazards that necessitate careful handling and the use of appropriate personal protective equipment. It is classified as causing skin and serious eye irritation.[\[2\]](#) Inhalation or contact may irritate or burn the skin and eyes, and vapors can cause dizziness or suffocation.[\[2\]](#)

Table 3: Acute Toxicity Data for **Butylbenzene** Isomers

Isomer	Route	Species	Value	Source(s)
n-Butylbenzene	Oral	Rat	2 of 10 animals died at 4.3 g/kg	[5]
Intraperitoneal	Mouse		LD ₅₀ : 1.995 g/kg	[5]
sec-Butylbenzene	Oral	Rat	LD ₅₀ : 2240 µL/kg	[6]

Note: Specific modern LD₅₀ and LC₅₀ data for **n-butylbenzene** are not readily available in the reviewed literature. The provided data offers an indication of its acute toxicity.

A two-generation reproductive toxicity study in rats indicated that **n-butylbenzene** at doses of 30 mg/kg/day and above increased liver weights, and at 100 and 300 mg/kg/day, it increased kidney weights and caused histopathological changes in the liver and kidney.[7]

Section 3: Experimental Protocols

The data presented in this guide are derived from standardized experimental protocols. Understanding these methodologies is crucial for a technical audience to appreciate the context and limitations of the safety information.

Determination of Flash Point

The flash point of a flammable liquid is determined using either a closed-cup or open-cup method.

- Pensky-Martens Closed Cup Method (ASTM D93, ISO 2719): This is a common method for determining the flash point of fuels and other combustible liquids.
 - The sample is placed in a test cup and heated at a slow, constant rate with continuous stirring.
 - A lid covers the cup, and an ignition source is directed into the cup at regular temperature intervals.
 - The flash point is the lowest temperature at which the application of the ignition source causes the vapor above the sample to ignite.[8]

Acute Toxicity Testing

Acute toxicity is typically assessed through oral, dermal, and inhalation routes, following OECD (Organisation for Economic Co-operation and Development) guidelines.

- Acute Oral Toxicity (OECD Guidelines 420, 423, 425): These methods are used to determine the LD₅₀ (Lethal Dose, 50%) of a substance.[9]

- The test substance is administered orally by gavage to fasted animals (usually rats) in a stepwise procedure.[6]
- The animals are observed for a defined period (typically 14 days) for signs of toxicity and mortality.[10]
- The LD₅₀ is the statistically estimated dose that is expected to be lethal to 50% of the tested animals.[10]
- Acute Dermal Toxicity (OECD Guideline 402): This guideline assesses the toxic effects of a substance applied to the skin.[2]
 - The substance is applied to a shaved area of the skin of the test animal (often rabbits or rats).[11]
 - The treated area is covered with a porous gauze dressing for a 24-hour exposure period.
 - Animals are observed for signs of toxicity and mortality over a 14-day period.
- Acute Inhalation Toxicity (OECD Guideline 403): This method evaluates the toxicity of an inhaled substance.
 - Test animals (usually rats) are exposed to the substance as a gas, vapor, or aerosol in an inhalation chamber for a defined period (typically 4 hours).
 - The animals are then observed for at least 14 days.
 - The LC₅₀ (Lethal Concentration, 50%) is determined, which is the concentration of the chemical in the air that is expected to kill 50% of the test animals.

Protective Clothing Permeation Testing

The effectiveness of materials used for personal protective equipment against chemical permeation is evaluated using standardized tests.

- ASTM F739 - Standard Test Method for Resistance of Protective Clothing Materials to Permeation by Liquids and Gases:

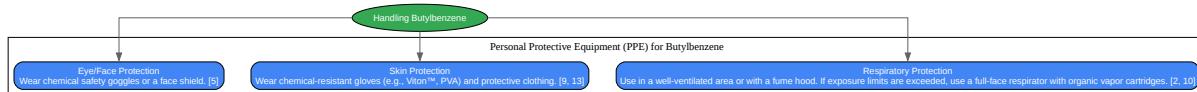
- A sample of the protective clothing material is placed in a test cell, separating a challenge chemical from a collection medium.
- The outer surface of the material is exposed to the chemical.
- The collection medium on the other side is continuously monitored to detect the chemical breaking through the material.
- The breakthrough time and the rate of permeation are measured.

Section 4: Safe Handling and Emergency Procedures

Adherence to strict safety protocols is mandatory when working with **butylbenzene**. The following workflows and guidelines are designed to minimize exposure and mitigate risks.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the last line of defense against chemical exposure.



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Caption: Recommended Personal Protective Equipment for Handling **Butylbenzene**.

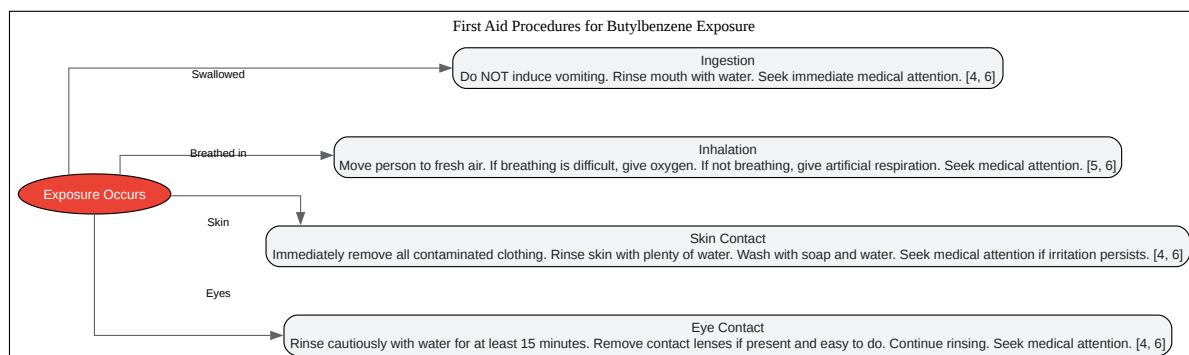
Engineering Controls and Work Practices

- Ventilation: Always handle **butylbenzene** in a well-ventilated area. A chemical fume hood is strongly recommended to minimize inhalation exposure.[10]

- Ignition Sources: **Butylbenzene** is flammable. Keep it away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools and explosion-proof equipment.[10]
- Grounding: Ground and bond containers when transferring the material to prevent static discharge.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[4][10]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.

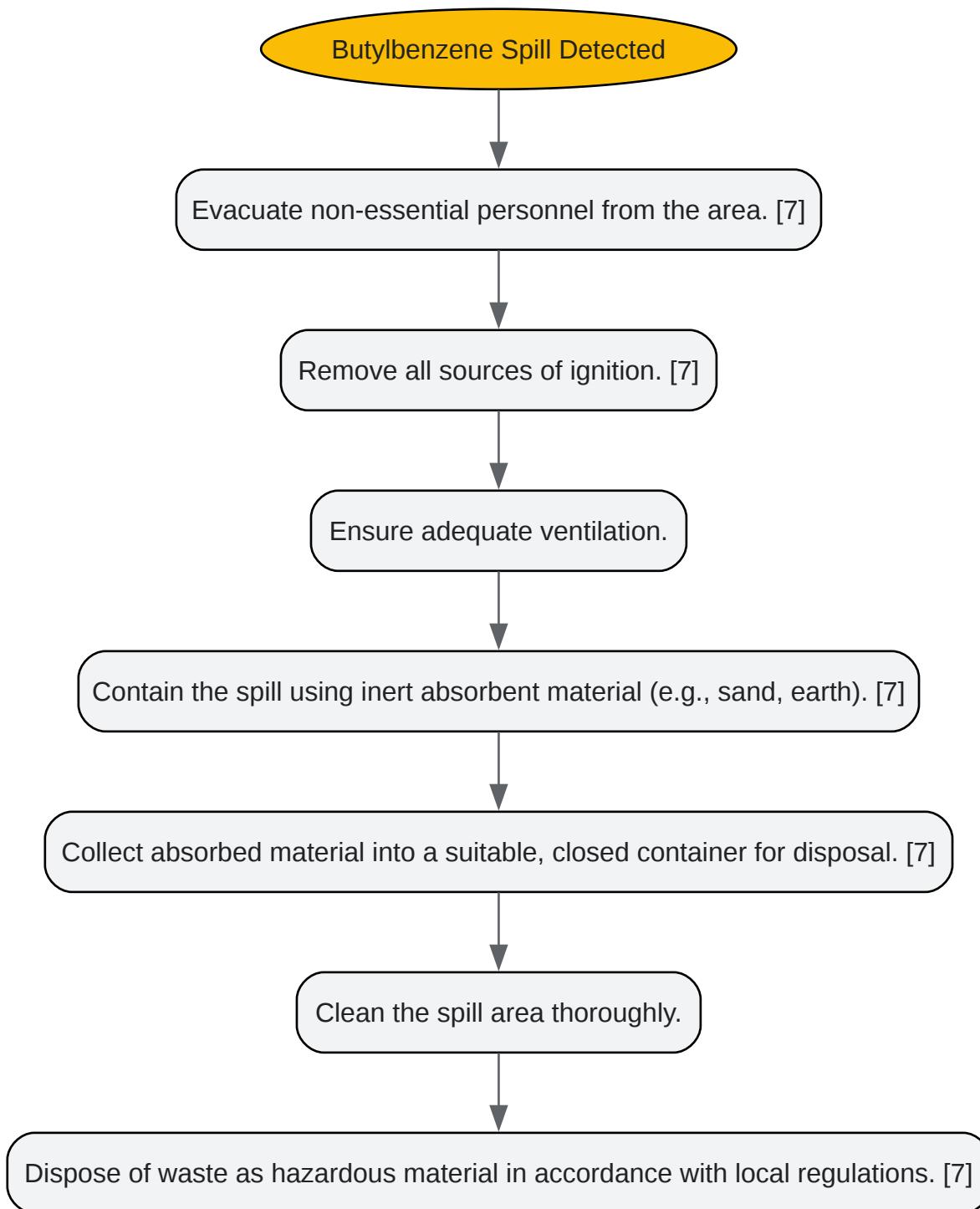


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Caption: First Aid Workflow for **Butylbenzene** Exposure Incidents.

Spill and Leak Procedures

In the event of a spill, a calm and methodical response is necessary to ensure safety.



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Caption: Step-by-Step Spill Response Plan for **Butylbenzene**.

Section 5: Stability and Reactivity

- Chemical Stability: **Butylbenzene** is stable under normal temperatures and pressures.[3]
- Incompatible Materials: It is incompatible with strong oxidizing agents (e.g., perchlorates, peroxides, nitrates).[4] Vigorous reactions, potentially leading to explosions, can occur with these substances.
- Hazardous Decomposition Products: When heated to decomposition, it may emit acrid and irritating fumes.[1] Combustion produces carbon monoxide and carbon dioxide.[3]
- Hazardous Polymerization: Hazardous polymerization does not occur.[3]

Section 6: Disposal Considerations

All waste containing **butylbenzene** must be handled as hazardous waste.[4]

- Waste Collection: Collect all contaminated materials, including used gloves, absorbent materials from spills, and empty containers, in a designated and clearly labeled hazardous waste container.
- Disposal Method: Dispose of the waste through a licensed professional waste disposal service in accordance with all applicable federal, state, and local regulations.[5] Do not allow the chemical to enter drains or the environment.

By adhering to the guidelines and understanding the data presented in this technical guide, researchers, scientists, and drug development professionals can significantly mitigate the risks associated with handling **butylbenzene**, fostering a culture of safety and responsibility in the laboratory.

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